

Dilauryl maleate polymer vs other plasticizers

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dilauryl maleate

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Plasticizer Comparison at a Glance

The table below synthesizes available data for plasticizers that are commonly discussed as alternatives in the literature, particularly for medical applications like PVC medical devices.

Plasticizer	Key Advantages	Key Limitations	Notable Experimental Findings
DEHP (Reference)	Good efficiency, low cost, durability [1].	Documented health and environmental risks; can leach out of polymers [1] [2].	Used as a baseline for comparison in studies [2].
TOTM (Trioctyl Trimellitate)	Extremely low volatility, high migration resistance, good chemical resistance [2].	Lower plasticizing efficiency, higher cost [2].	Ranked best overall alternative in a medical device evaluation (Total points: 17 vs. DEHP's 16) [2].

Plasticizer	Key Advantages	Key Limitations	Notable Experimental Findings
DINCH (Di-isononyl cyclohexane)	Good toxicological profile, minimal red blood cell hemolysis [2].	Supply limitations, lower efficiency [2].	Recommended for blood-contact applications; showed a hemolysis rating of 2 (better than DEHP's 1) [2].
DOTP/DEHT (Di-octyl terephthalate)	Low cost, excellent toxicological profile [2].	Poor migration resistance, can cause hemolysis [2].	Received poor ratings for efficiency and migration [2].
Citrates (ATBC, BTHC)	Bio-based, biodegradable, good toxicological properties [2] [3].	ATBC has poor compatibility; BTHC is very expensive [2].	A 2025 study ranked ATBC's biocompatibility in SD rats as second-best after ESBO [3].
ESO (Epoxidized Soybean Oil)	Bio-based, low toxicity [3].	Information not covered in available reports.	Showed the highest biocompatibility in a 2025 toxicological study on SD rats [3].
Dilauryl Maleate	Theoretical/General Use: Low volatility, good electrical resistance, resistance to extraction by water and oils [4].	Data Gap: No specific efficiency, compatibility, or toxicity data for medical/drug development applications was found.	Data Gap: No experimental comparison data or migration studies were available in the search results.

Insights on Common Plasticizer Evaluation

For the plasticizers where data is available, researchers use specific experimental protocols to evaluate performance and safety, which can serve as a model for assessing any plasticizer, including **Dilauryl Maleate**.

- **Plasticizer Incorporation Workflow: A common method for creating plasticized polymer films for testing is the solvent casting method [3].** The workflow for this process can be visualized as follows:



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- **Key Evaluation Parameters:** Researchers typically assess alternatives against established plasticizers like DEHP using a multi-parameter system. Based on an analysis of medical device plasticizers, the key criteria include [2]:
 - **Plasticizer Efficiency:** The amount required to achieve a specific flexibility or hardness.
 - **Compatibility & Migration Resistance:** The tendency to leach out when in contact with other materials or over time.
 - **Long-term Aging (Volatility):** Resistance to loss through evaporation.
 - **Chemical Resistance:** Performance when exposed to chemicals.
 - **Toxicity & Biocompatibility:** Effects on biological systems (e.g., red blood cell hemolysis).
- **Example Experimental Protocol:** A 2025 study compared the biological toxicity of several plasticizers using the following methodology [3]:
 - **Test Organism:** SD rats.
 - **Administration:** Daily oral gavage of plasticizer for 28 days.
 - **Analysis:** Monitoring of body weight, blood routine indicators, and histopathological examination of organs (liver, kidneys, etc.) after the study period.
 - **Finding:** The bio-compatibility ranking was **ESO > ATBC > TCP > DOP**.

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References

1. Plasticizers: Types, Uses, Classification, Selection & ... [specialchem.com]

2. various medical pvc Comparing plasticizers [kmedhealth.com]
3. Comparative analysis of bio-based plasticizers [pmc.ncbi.nlm.nih.gov]
4. Cas 2915-52-8, DILAURYL | lookchem MALEATE [lookchem.com]

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